

Chemical and physical properties of C.I. Disperse Red 60

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Compound of Interest

Compound Name: *Disperse Red 60*

Cat. No.: *B094433*

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An In-depth Technical Guide to C.I. **Disperse Red 60**: Chemical and Physical Properties for Researchers

Introduction

C.I. **Disperse Red 60**, an anthraquinone-based dye, is a compound of significant interest in various scientific and industrial fields.^[1] Also known by its IUPAC name, 1-amino-4-hydroxy-2-phenoxyanthracene-9,10-dione, it is a dark red solid primarily used for dyeing synthetic fibers like polyester.^{[1][2]} For researchers, scientists, and drug development professionals, its stable chemical framework serves as a model compound in material science, environmental remediation studies, and may be explored for drug discovery.^{[1][3]} This document provides a comprehensive overview of its chemical and physical properties, experimental protocols for its synthesis and analysis, and logical workflows to guide laboratory practices.

Chemical and Physical Properties

The fundamental properties of C.I. **Disperse Red 60** are summarized below. This dye is characterized as a fine, deep-red powder.^{[4][5]} It is stable under normal conditions, combustible, and incompatible with strong oxidizing agents.^{[6][7]}

| Property | Value |
|-------------------|--|
| IUPAC Name | 1-amino-4-hydroxy-2-phenoxyanthracene-9,10-dione[4][7] |
| Synonyms | C.I. 60756, Disperse Red FB, Solvent Red 146, Disperse Red E-4B[8][9][10] |
| CAS Number | 17418-58-5, 12223-37-9[5][8] |
| Molecular Formula | C ₂₀ H ₁₃ NO ₄ [4][5][8] |
| Molecular Weight | 331.32 g/mol [5][8][11] |
| Appearance | Fine deep-red powder with white specks; reddish-brown to red powder or particles.[4][5][7][12] |
| Melting Point | 185 °C (365 °F)[2][6][11] / >572 °F (decomposes at approx. 500 °F)[4] |
| Boiling Point | 570.3 ± 50.0 °C (Predicted)[6][7][11] |
| Density | 1.44 g/cm ³ [2] |
| Solubility | Water: Insoluble (<1 mg/mL at 68°F); 16.42 µg/L at 25°C.[4][5][6] Organic Solvents: Soluble in dichloromethane; slightly soluble in DMSO; very slightly soluble in Methanol.[2][6] |
| Stability | Stable, combustible, and incompatible with strong oxidizing agents.[6][13] |
| Potential Hazards | May cause an allergic skin reaction (H317).[14] Considered a potential endocrine disrupting compound.[4] |

Experimental Protocols

Detailed methodologies for the synthesis and characterization of C.I. **Disperse Red 60** are crucial for reproducible research.

Synthesis Protocol

The conventional synthesis of C.I. **Disperse Red 60** is achieved through the condensation of 1-amino-2-bromo-4-hydroxyanthraquinone with phenol in an alkaline medium.[8][15]

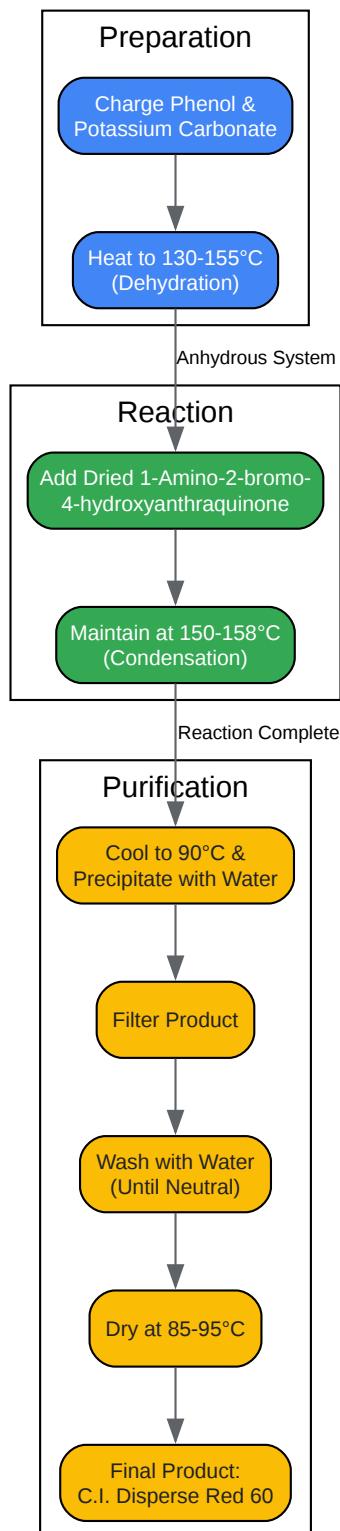
Materials:

- 1-amino-2-bromo-4-hydroxyanthraquinone (dried, moisture content <0.2 wt%)[16]
- Phenol[15]
- Potassium Carbonate (or other alkaline acid-binding agent)[15][16]

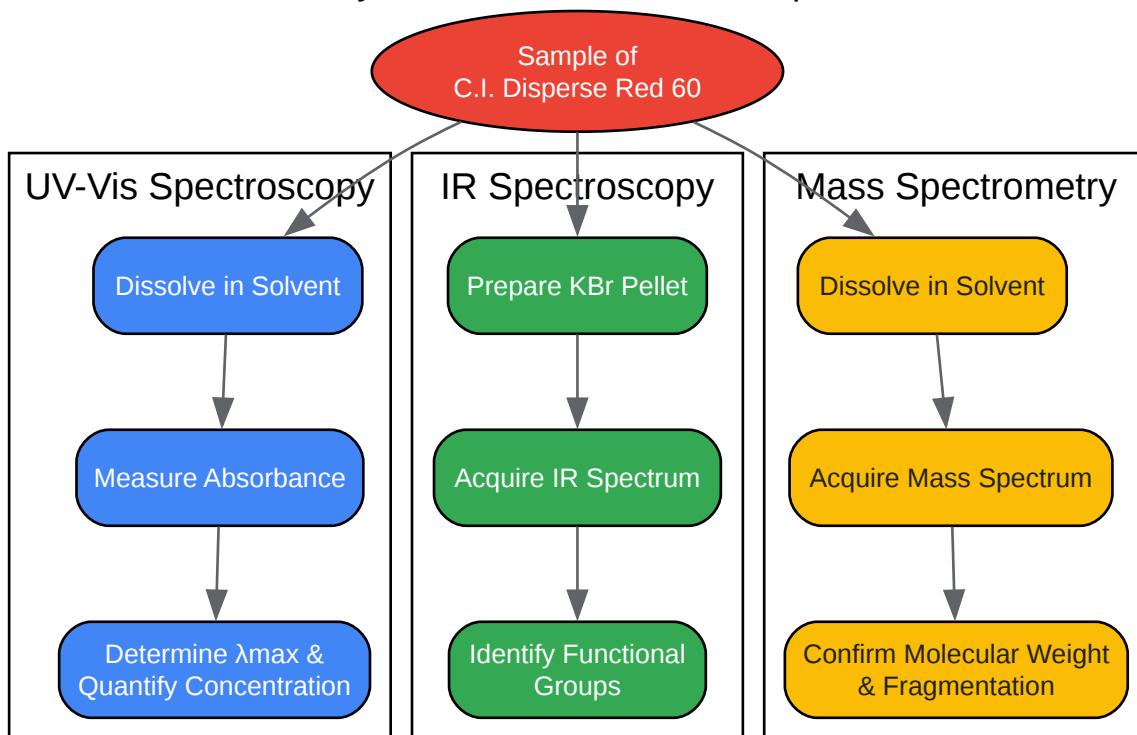
Procedure:

- Dehydration: Charge the reaction vessel with potassium carbonate and phenol. Install a dehydration apparatus.[16] Heat the mixture under normal or negative pressure to 130-155°C to remove water. Dehydration is complete when no more water is collected.[16]
- Condensation: Once the system is anhydrous, add the dried 1-amino-2-bromo-4-hydroxyanthraquinone to the vessel.[16]
- Reaction: Maintain the reaction temperature at 150-158°C for approximately 2-8 hours.[15] [16] Monitor the reaction's progress via sampling to determine the endpoint.[16]
- Isolation: After the reaction reaches its endpoint, cool the mixture to 90°C.[16] Add water to precipitate the crude **Disperse Red 60** product.[16]
- Purification: Filter the precipitate from the reaction mixture. Wash the collected solid with water until it is neutral.[15]
- Drying: Dry the purified product at 85-95°C to yield the final C.I. **Disperse Red 60**.[15]

Synthesis Workflow of C.I. Disperse Red 60



General Analytical Workflow for C.I. Disperse Red 60

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